

# 2,4-Diphenylimidazole: A Comprehensive Technical Guide to Safety and Handling

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## Compound of Interest

Compound Name: 2,4-Diphenylimidazole

Cat. No.: B1331546

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides comprehensive safety and handling information for **2,4-Diphenylimidazole** (CAS No. 670-83-7). The following sections detail the chemical and physical properties, hazard identification, protective measures, emergency procedures, and a representative experimental protocol for its synthesis. This document is intended for use by qualified individuals trained in handling laboratory chemicals.

## Chemical and Physical Properties

**2,4-Diphenylimidazole** is a white crystalline solid.<sup>[1]</sup> It is soluble in organic solvents such as ethanol and dichloromethane.<sup>[1]</sup> A summary of its key physical and chemical properties is presented in Table 1.

Table 1: Physical and Chemical Properties of **2,4-Diphenylimidazole**

Property	Value
Molecular Formula	C <sub>15</sub> H <sub>12</sub> N <sub>2</sub>
Molar Mass	220.27 g/mol <a href="#">[1]</a>
Appearance	White crystalline solid <a href="#">[1]</a>
Melting Point	164-166 °C <a href="#">[1]</a>
Boiling Point	461.2 ± 14.0 °C (Predicted) <a href="#">[1]</a>
Flash Point	254.7 °C <a href="#">[1]</a>
Density	1.149 ± 0.06 g/cm <sup>3</sup> (Predicted) <a href="#">[1]</a>
pKa	12.39 ± 0.10 (Predicted) <a href="#">[1]</a>
Storage Temperature	Room Temperature, Sealed in Dry Conditions <a href="#">[1]</a>

## Safety and Hazard Information

Proper handling of **2,4-Diphenylimidazole** is crucial to ensure laboratory safety. While some sources describe its toxicity as low, it is classified as an irritant and requires careful handling to avoid contact and inhalation.[\[1\]](#)

## GHS Hazard Classification

The Globally Harmonized System (GHS) classification for **2,4-Diphenylimidazole** and closely related imidazole compounds indicates potential hazards. The hazard pictograms and statements are summarized in Table 2. It is important to note that classifications may vary between suppliers.

Table 2: GHS Hazard Information

Hazard Class	Pictogram	Signal Word	Hazard Statement
Acute Toxicity (Oral)	Danger		H301: Toxic if swallowed
Skin Corrosion/Irritation	Danger		H314: Causes severe skin burns and eye damage
Serious Eye Damage/Irritation	Danger		H318: Causes serious eye damage
Specific Target Organ Toxicity	Warning		H335: May cause respiratory irritation

Note: Classifications are based on available data for **2,4-Diphenylimidazole** and related compounds and may vary.

## Precautionary Statements

To mitigate the risks associated with handling **2,4-Diphenylimidazole**, the following precautionary measures should be followed:

- Prevention:
  - P260: Do not breathe dust/fume/gas/mist/vapors/spray.
  - P264: Wash skin thoroughly after handling.
  - P270: Do not eat, drink or smoke when using this product.
  - P280: Wear protective gloves/protective clothing/eye protection/face protection.
- Response:
  - P301 + P316: IF SWALLOWED: Get emergency medical help immediately.
  - P303 + P361 + P353: IF ON SKIN (or hair): Take off immediately all contaminated clothing. Rinse skin with water/shower.

- P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes.  
Remove contact lenses, if present and easy to do. Continue rinsing.
- Storage:
  - P405: Store locked up.
- Disposal:
  - P501: Dispose of contents/container to an approved waste disposal plant.

## Experimental Protocols

### Representative Synthesis of 2,4-Diphenylimidazole

This protocol describes a general one-pot synthesis of **2,4-diphenylimidazole** from benzil, benzaldehyde, and ammonium acetate.

#### Materials:

- Benzil
- Benzaldehyde
- Ammonium acetate
- Glacial acetic acid or absolute ethanol
- Round-bottom flask
- Reflux condenser
- Heating mantle
- Stirring apparatus
- Filtration apparatus
- Recrystallization solvent (e.g., ethanol)

**Procedure:**

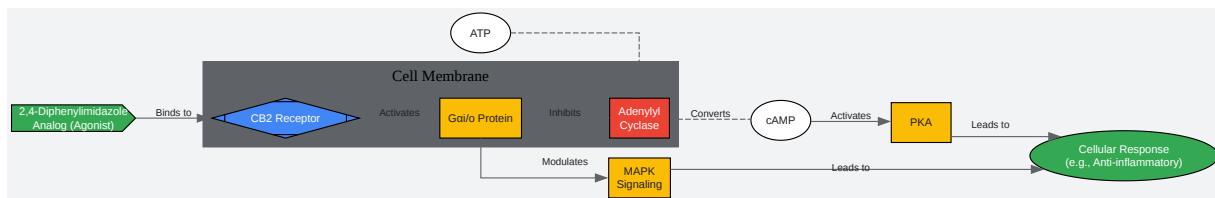
- In a round-bottom flask equipped with a reflux condenser and stirrer, combine equimolar amounts of benzil and benzaldehyde.
- Add an excess of ammonium acetate (approximately 3-10 molar equivalents).
- Add a suitable solvent, such as glacial acetic acid or absolute ethanol.
- Heat the reaction mixture to reflux (typically between 70-100 °C) with continuous stirring for 2-4 hours.
- Monitor the reaction progress using thin-layer chromatography (TLC).
- After the reaction is complete, allow the mixture to cool to room temperature.
- If using glacial acetic acid, pour the reaction mixture into water to precipitate the crude product. If using ethanol, the product may precipitate upon cooling.
- Collect the crude solid by filtration and wash with water.
- Purify the crude **2,4-diphenylimidazole** by recrystallization from a suitable solvent, such as ethanol, to obtain a crystalline solid.
- Dry the purified product under vacuum.

## Biological Activity and Signaling Pathways

Derivatives of **2,4-diphenylimidazole** have been identified as potent and selective agonists for the Cannabinoid Receptor 2 (CB2). The CB2 receptor is a G-protein coupled receptor (GPCR) primarily expressed in immune cells and is a therapeutic target for inflammatory and neuropathic pain.

Activation of the CB2 receptor by an agonist typically initiates a signaling cascade that leads to the inhibition of adenylyl cyclase, resulting in decreased intracellular cyclic AMP (cAMP) levels. This, in turn, modulates the activity of downstream effectors such as protein kinase A (PKA) and can influence mitogen-activated protein kinase (MAPK) pathways.

Below is a diagram representing the general signaling pathway of the CB2 receptor, which is relevant to the pharmacological action of **2,4-diphenylimidazole** analogs.



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Caption: General CB2 Receptor Signaling Pathway.

## Emergency Procedures

In case of accidental exposure to **2,4-Diphenylimidazole**, follow these first-aid measures immediately.

Table 3: First-Aid Measures

Exposure Route	First-Aid Procedure
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.
Skin Contact	Immediately remove all contaminated clothing. Wash the affected area thoroughly with soap and plenty of water. Seek medical attention if irritation persists.
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing for at least 15 minutes. Seek immediate medical attention.
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.

#### Fire-Fighting Measures:

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.
- Specific Hazards: Emits toxic fumes under fire conditions.
- Protective Equipment: Wear self-contained breathing apparatus and full protective gear.

#### Accidental Release Measures:

- Personal Precautions: Wear appropriate personal protective equipment (PPE), including gloves, safety goggles, and a lab coat. Avoid dust formation and breathing vapors, mist, or gas. Ensure adequate ventilation.
- Environmental Precautions: Prevent further leakage or spillage if safe to do so. Do not let the product enter drains.

- Methods for Cleaning Up: Sweep up the spilled solid, avoiding dust generation, and place it in a suitable, closed container for disposal.

## Handling and Storage

- Handling: Handle in a well-ventilated area or under a chemical fume hood. Avoid contact with skin, eyes, and clothing. Avoid ingestion and inhalation. Wash hands thoroughly after handling.
- Storage: Store in a tightly closed container in a dry and well-ventilated place. Keep away from incompatible materials such as strong oxidizing agents.

This guide is intended to provide essential safety and handling information for **2,4-Diphenylimidazole**. Always consult the most current Safety Data Sheet (SDS) from your supplier before use and adhere to all institutional and regulatory guidelines for chemical safety.

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## References

- 1. scialert.net [scialert.net]
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